A Comparative Guide to the Anti-Proliferative Effects of YM511

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Compound of Interest

Compound Name:	*YM511*
CAS No.:	*148869-05-0*
Cat. No.:	*B1684272*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the anti-proliferative effects of **YM511**, a non-steroidal aromatase inhibitor, against other alternative compounds. It includes a summary of supporting experimental data, detailed methodologies for key experiments, and visualizations of the relevant biological pathways and experimental workflows.

Introduction to YM511

YM511 is a potent and selective non-steroidal aromatase inhibitor.[1][2] Its primary mechanism of action involves blocking the aromatase enzyme, which is responsible for the final step in estrogen synthesis—the conversion of androgens (like testosterone) to estrogens (like estradiol).[1] By inhibiting this process, **YM511** effectively reduces the levels of circulating estrogens. This makes it a valuable agent for studying and treating estrogen-dependent cancers, such as certain types of breast cancer, where estrogen acts as a key driver of tumor cell proliferation.[1]

Comparative Analysis of Anti-Proliferative Potency

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The efficacy of **YM511** has been evaluated against other aromatase inhibitors and hormonal therapies. The data below summarizes its performance in various preclinical and clinical settings.

Data Presentation

Table 1: In Vitro Potency of **YM511** vs. Alternative Aromatase Inhibitors

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Compound	Target	Cell Line/System	IC50 Value (nM)	Relative Potency	Reference
YM511	Aromatase Activity	MCF-7 Cells	0.2	5.5x > CGS 16949A	[1]
CGS 16949A	Aromatase Activity	MCF-7 Cells	~1.1	-	[1]
YM511	Cell Growth	MCF-7 Cells	0.13	3-5x > CGS 16949A	[1]
CGS 16949A	Cell Growth	MCF-7 Cells	~0.39 - 0.65	-	[1]
YM511	DNA Synthesis	MCF-7 Cells	0.18	3-5x > CGS 16949A	[1]
CGS 16949A	DNA Synthesis	MCF-7 Cells	~0.54 - 0.90	-	[1]
YM511	Aromatase Activity	Human Placental Microsomes	0.12	~3x > Alternatives	[2]
CGS 16949A	Aromatase Activity	Human Placental Microsomes	~0.36	-	[2]
CGS 20267	Aromatase Activity	Human Placental Microsomes	~0.36	-	[2]
R 76713	Aromatase Activity	Human Placental Microsomes	~0.36	-	[2]

Table 2: In Vivo Efficacy of **YM511** in Rats

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Compound	Endpoint	Effective Dose	Potency Comparison	Reference
YM511	Estradiol Reduction	ED50: 0.002 mg/kg	Equipotent to CGS 20267, 3x > others	[2]
YM511	Uterine Weight Reduction	1 mg/kg (for 2 weeks)	10x > other inhibitors	[2]
Tamoxifen	Uterine Weight Reduction	-	Maximal effect failed to reach ovariectomized level	[2]
YM511	Endometrial Explant Growth	Minimum Effective Dose: 0.04 mg/kg	-	[3]

Table 3: Selectivity Profile of **YM511**

Parameter	IC50 Ratio (vs. Rat Ovarian Aromatase)	Implication	Reference
Aldosterone Production	5,500 - 9,800x higher	Highly specific for aromatase	[2]
Cortisol Production	5,500 - 9,800x higher	Highly specific for aromatase	[2]
Testosterone Production	130,000x higher	Minimal impact on other steroid hormones	[2]

Table 4: Phase II Clinical Trial Results in Postmenopausal Breast Cancer Patients

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Parameter	Result	Reference
Objective Response Rate	20.4% (6 CR, 14 PR)	[4]
Overall Success Rate	33.7% (including stable disease >24 weeks)	[4]
Common Adverse Events	Gastrointestinal disorders (nausea, vomiting), constitutional symptoms (asthenia, hot flushes)	[4]
Dose-Response	No clear dose-dependence of response rate observed from 0.3 mg/day to 30 mg/day	[4]

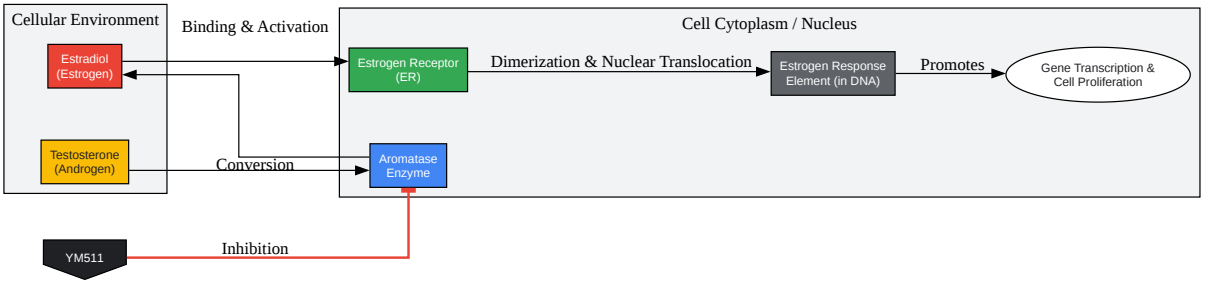
CR: Complete Response; PR: Partial Response

Signaling Pathway and Experimental Workflow

YM511 Mechanism of Action

The diagram below illustrates the signaling pathway through which **YM511** exerts its anti-proliferative effects in estrogen-receptor-positive cells.

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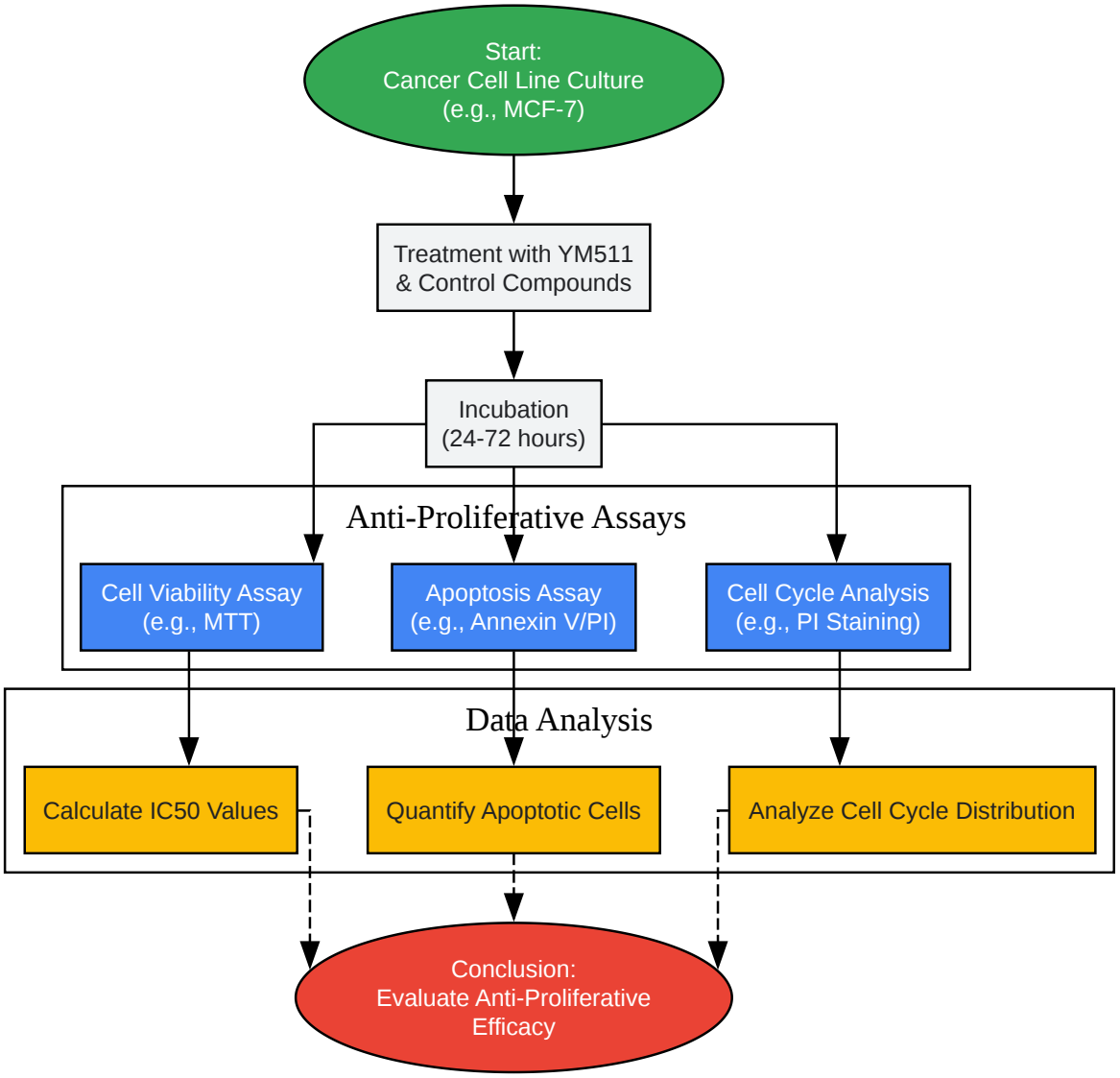
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Mechanism of **YM511**'s anti-proliferative effect.

General Experimental Workflow

This workflow outlines the typical process for evaluating the anti-proliferative effects of a compound like **YM511**.

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